

Technical Monograph: Dextrorphan-d3

Physicochemical Profile & Bioanalytical Application

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Compound of Interest

Compound Name: *Dextrorphan-d3*

CAS No.: *1217978-17-0*

Cat. No.: *B059725*

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Executive Summary

Dextrorphan-d3 (N-methyl-d3) is the stable isotope-labeled analog of Dextrorphan, the primary active metabolite of the antitussive Dextromethorphan. In pharmaceutical and clinical research, **Dextrorphan-d3** serves as the critical Internal Standard (IS) for the precise quantification of Dextrorphan in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Its primary utility lies in phenotyping Cytochrome P450 2D6 (CYP2D6) activity. Because the conversion of Dextromethorphan to Dextrorphan is mediated exclusively by CYP2D6, the metabolic ratio of these two compounds is a gold-standard biomarker for stratifying patients into metabolizer classes (Poor, Intermediate, Extensive, Ultra-rapid). This guide details the physicochemical properties, metabolic context, and validated bioanalytical protocols for **Dextrorphan-d3**.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8][9][10]

Dextrorphan-d3 is chemically distinct due to the substitution of three hydrogen atoms with deuterium on the N-methyl group. This isotopic labeling increases the molecular weight by 3 Daltons relative to the unlabeled analyte, allowing for mass spectral differentiation while maintaining near-identical chromatographic behavior.

Table 1: Chemical Specifications

Property	Specification
Chemical Name	(+)-3-Hydroxy-N-(methyl-d3)-morphinan
Common Synonyms	Dextrorphan-d3; DXO-d3
CAS Number (Free Base)	524713-57-3
CAS Number (Tartrate)	1426174-16-4
Molecular Formula	C ₁₇ H ₂₀ D ₃ NO
Molecular Weight	260.39 g/mol
Isotopic Purity	≥ 99% Deuterium
Chemical Purity	≥ 98%
Appearance	White to off-white solid
Solubility	Soluble in Methanol, DMSO; Sparingly soluble in water (Free base)
pKa	~8.3 (Amine), ~9.5 (Phenol) [Estimated based on Dextrorphan]
Storage	-20°C (Protect from light and moisture)

Structural Insight

The deuterium label is located on the N-methyl group. This positioning is strategic; it is metabolically stable under standard extraction conditions but is lost during specific mass

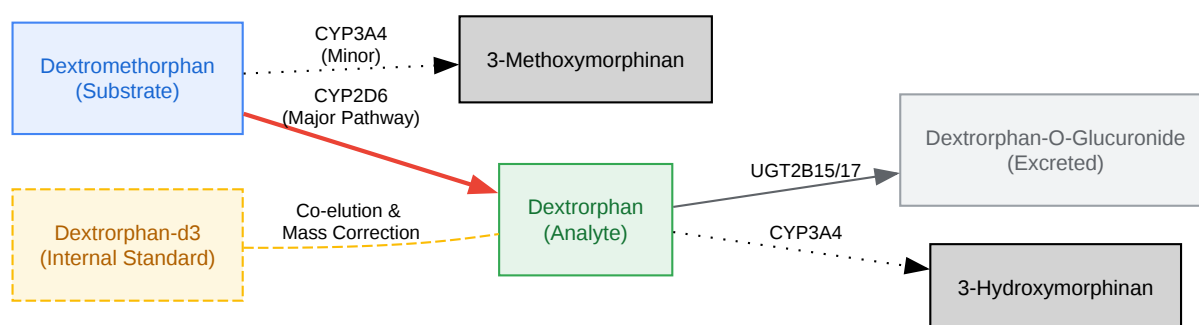
spectrometric fragmentation pathways (e.g., loss of the amine bridge), which has implications for MRM transition selection (see Section 4).

Metabolic Context: The CYP2D6 Probe

Dextrorphan is the O-demethylated metabolite of Dextromethorphan. This reaction is highly specific to the polymorphic enzyme CYP2D6. Dextrorphan is subsequently glucuronidated by UGT enzymes or N-demethylated by CYP3A4.

Diagram 1: Dextromethorphan Metabolic Pathway

Figure 1 illustrates the conversion of Dextromethorphan to Dextrorphan and the role of **Dextrorphan-d3** as the internal standard for the metabolite.



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Caption: CYP2D6-mediated O-demethylation is the rate-limiting step. **Dextrorphan-d3** mimics the analyte (DX) to correct for matrix effects during analysis.

Bioanalytical Application: LC-MS/MS Protocol

The quantification of Dextrorphan in plasma or urine requires a validated method capable of distinguishing the analyte from its deuterated standard. The following protocol is synthesized from standard bioanalytical workflows [1, 2].

Mass Spectrometry (MS/MS) Parameters

The method relies on Multiple Reaction Monitoring (MRM).[1]

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Mechanism: Protonation of the tertiary amine to form $[M+H]^+$.

Critical Technical Note on Transitions: The primary fragment ion for morphinans often results from the cleavage of the piperidine ring, which may involve the loss of the N-methyl group.

- Dextrorphan (Unlabeled): Precursor 258.2 → Product 157.1
- **Dextrorphan-d3** (Labeled): Precursor 261.2 → Product 157.1

Note: Although both transitions yield the same product ion (m/z 157), the precursor masses differ by 3 Da. The first quadrupole (Q1) provides the necessary selectivity. If the fragmentation pathway retained the N-methyl group, the product ion for d3 would be 160.1. However, the 261 → 157 transition is commonly cited and offers high sensitivity [3].

Analyte	Precursor (Q1)	Product (Q3)	Collision Energy (eV)
Dextrorphan	258.2	157.1	~40
Dextrorphan-d3	261.2	157.1	~40

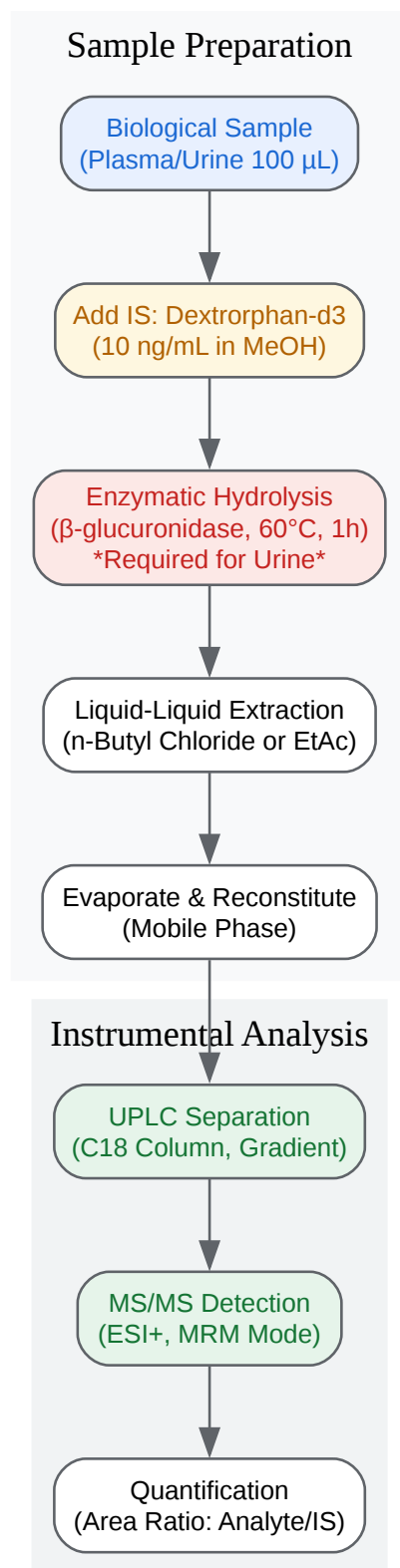
Chromatographic Conditions

Dextrorphan is a basic compound. To ensure sharp peak shapes and retention on C18 columns, the mobile phase must be either high pH (ammonium bicarbonate) or acidic (formic acid).

- Column: C18 (e.g., Phenomenex Kinetex or Thermo Accucore), 2.1 x 50 mm, 2.6 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water.[\[1\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 90% B over 3 minutes.
- Flow Rate: 0.4 - 0.6 mL/min.

Experimental Workflow Diagram

Figure 2 outlines the step-by-step sample preparation and analysis workflow.



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Caption: Validated workflow for total Dextrophan quantification. Hydrolysis step is mandatory for urine analysis to cleave glucuronides.

Handling, Stability, and Safety

Stability

Deuterium labels on the methyl group are chemically stable and do not undergo exchange in protic solvents (methanol/water) under standard storage conditions.

- Stock Solutions: Stable for >12 months at -20°C in Methanol [4].
- Working Solutions: Prepare fresh weekly or store at 4°C.

Safety & Regulation

- Hazards: Dextrophan is an NMDA receptor antagonist.[2][3] While less potent than some opioids, it should be handled with standard PPE (gloves, safety glasses, fume hood).
- Regulatory Status: Dextrophan itself is generally unscheduled in the US (unlike Levorphanol), but it is a controlled substance in some jurisdictions. Researchers must verify local compliance.

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